Introduction: The Strategic Role of Electrophilic Nitrogen Sources

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Compound of Interest

Compound Name:	*N-Boc-N-(phenylsulfonylmethyl)-hydroxyamine*
CAS No.:	*870300-76-8*
Cat. No.:	*B1439773*

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In the landscape of pharmaceutical and agrochemical synthesis, the precise installation of nitrogen-containing functional groups is a paramount challenge. Historically, amination reactions have been dominated by nucleophilic nitrogen sources (e.g., ammonia, amines). The development of stable, yet reactive, electrophilic aminating agents has revolutionized the synthetic toolkit, enabling the formation of C-N and N-N bonds under mild and predictable conditions.

N-Boc-O-tosyl hydroxylamine has emerged as a preeminent reagent in this class.[1] Its design is a masterful balance of stability and reactivity. The tert-butoxycarbonyl (Boc) group serves a dual purpose: it tempers the nucleophilicity of the nitrogen atom and provides a convenient protecting group that can be removed under acidic conditions.[2][3] Concurrently, the tosyl (p-toluenesulfonyl) group, attached to the oxygen, functions as an excellent leaving group, activating the N-O bond for nucleophilic attack at the nitrogen center.[4] This architecture renders the molecule a potent "NHBoc+" synthon, capable of transferring a protected amino group to a wide range of nucleophiles.[5]

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This guide provides an in-depth exploration of the chemical properties, synthesis, and field-proven applications of N-Boc-O-tosyl hydroxylamine, offering researchers and drug development professionals the foundational knowledge required to effectively leverage this powerful synthetic tool.

PART 1: Physicochemical and Spectral Properties

A thorough understanding of a reagent's physical and spectral properties is critical for its effective use, ensuring proper handling, reaction setup, and product characterization.

Core Physicochemical Data

The key properties of N-Boc-O-tosyl hydroxylamine are summarized below. This data is essential for calculating molar equivalents, selecting appropriate solvents, and establishing safe storage conditions.

Property	Value	Reference
CAS Number	105838-14-0	[1]
Molecular Formula	$C_{12}H_{17}NO_5S$	
Molecular Weight	287.33 g/mol	
Appearance	White to off-white solid	
Melting Point	Data not consistently reported; handle as a solid.	
Storage Temperature	2-8°C, under inert atmosphere	
Solubility	Soluble in many organic solvents (DCM, THF, EtOAc). Limited solubility in non-polar solvents like hexanes. In vivo dissolution may be achieved with formulations like DMSO/PEG300/Tween-80/Saline.	[6][7]

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Spectral Characterization (^{1}H and ^{13}C NMR)

Nuclear Magnetic Resonance (NMR) spectroscopy is the definitive method for confirming the identity and purity of the reagent. The spectra exhibit characteristic signals for the Boc, tosyl, and amine proton moieties.

^{1}H NMR ($CDCl_3$, 500 MHz):

- ~7.8 ppm (d, 2H): Aromatic protons ortho to the sulfonyl group on the tosyl moiety.
- ~7.4 ppm (d, 2H): Aromatic protons meta to the sulfonyl group on the tosyl moiety.
- ~7.0 ppm (br s, 1H): NH proton of the carbamate.
- ~2.45 ppm (s, 3H): Methyl protons of the tosyl group.
- ~1.5 ppm (s, 9H): Methyl protons of the tert-butyl (Boc) group.

^{13}C NMR ($CDCl_3$, 125 MHz):

- ~155 ppm: Carbonyl carbon of the Boc group.
- ~146 ppm, ~132 ppm, ~130 ppm, ~129 ppm: Aromatic carbons of the tosyl group.
- ~84 ppm: Quaternary carbon of the tert-butyl (Boc) group.
- ~28 ppm: Methyl carbons of the tert-butyl (Boc) group.
- ~22 ppm: Methyl carbon of the tosyl group.

PART 2: Synthesis Protocol and Mechanistic Rationale

The synthesis of N-Boc-O-tosyl hydroxylamine is a robust, two-step procedure that is readily scalable. The causality behind each step is rooted in fundamental reactivity principles.[8]

Synthesis Workflow Diagram

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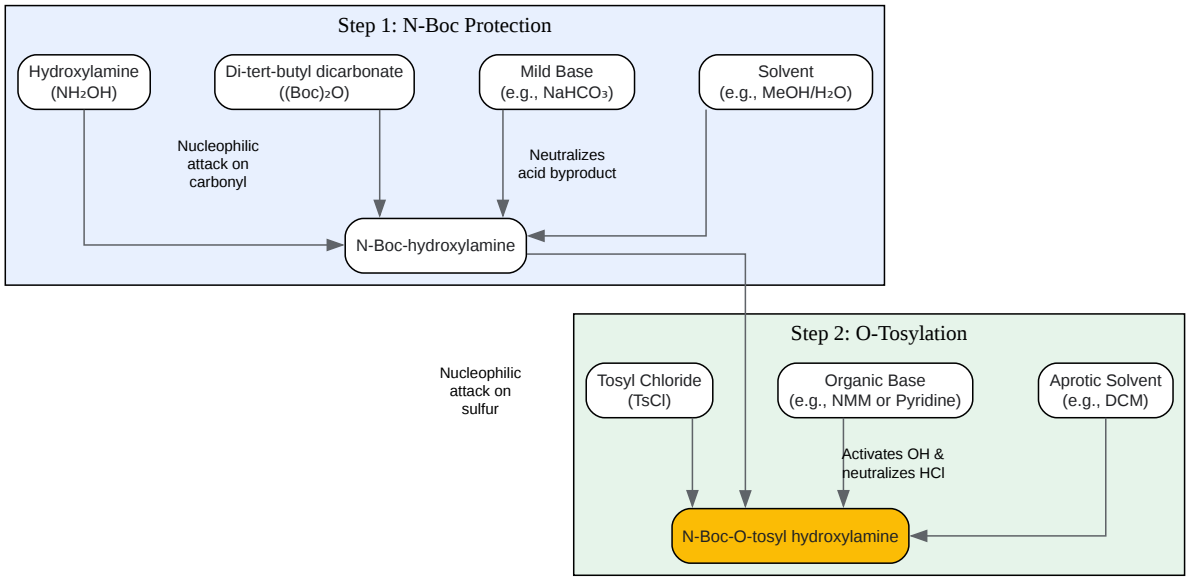

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Caption: Two-step synthesis of N-Boc-O-tosyl hydroxylamine.

Detailed Experimental Protocol

This protocol is a self-validating system, with clear checkpoints for reaction completion and purification.

Step 1: Synthesis of N-Boc-hydroxylamine (tert-Butyl N-hydroxycarbamate)

- Reaction Setup: To a stirred solution of hydroxylamine (e.g., 40% w/v in water, 1.0 eq) in methanol (MeOH), add sodium bicarbonate ($NaHCO_3$, 1.1 eq).[8] The bicarbonate is a

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crucial yet mild base that neutralizes the acidic byproducts without promoting hydrolysis of the starting materials or product.

- Reagent Addition: Cool the mixture to 20-25°C. Add di-tert-butyl dicarbonate ($(Boc)_2O$, 1.1 eq) dropwise. The exotherm should be managed to prevent side reactions. The hydroxylamine nitrogen is more nucleophilic than the oxygen, leading to selective N-acylation.

- Reaction Monitoring: Stir the mixture at 25°C for approximately 5 hours. Progress can be monitored by Thin Layer Chromatography (TLC) until the starting hydroxylamine is consumed.

- Workup and Isolation: Remove the MeOH under reduced pressure. Dilute the aqueous residue with water and extract with ethyl acetate (EtOAc). The organic layers are combined, dried over anhydrous sodium sulfate (Na_2SO_4), and concentrated in vacuo to yield crude N-Boc-hydroxylamine, which is often used directly in the next step.[8]

Step 2: Synthesis of N-Boc-O-tosyl hydroxylamine

- Reaction Setup: Dissolve the crude N-Boc-hydroxylamine from Step 1 in dichloromethane (DCM) and cool the solution to 0°C in an ice bath. Add N-methylmorpholine (NMM, 2.0 eq). NMM is a non-nucleophilic organic base that serves to deprotonate the hydroxyl group, increasing its nucleophilicity, and to scavenge the HCl generated during the reaction.[8]

- Reagent Addition: Add a solution of tosyl chloride (TsCl, 1.1 eq) in DCM dropwise over 1 hour. The slow addition is critical to control the reaction temperature and prevent the formation of undesired byproducts.

- Reaction Monitoring: After the addition is complete, allow the reaction to warm to room temperature and stir for 3 hours. Monitor by TLC for the disappearance of the N-Boc-hydroxylamine spot.

- Workup and Purification: Quench the reaction by adding water. Separate the organic layer, and wash sequentially with 5% citric acid solution (to remove excess NMM) and water. Dry the organic layer over Na_2SO_4, concentrate, and purify the crude product by recrystallization or column chromatography to yield pure N-Boc-O-tosyl hydroxylamine.[8]

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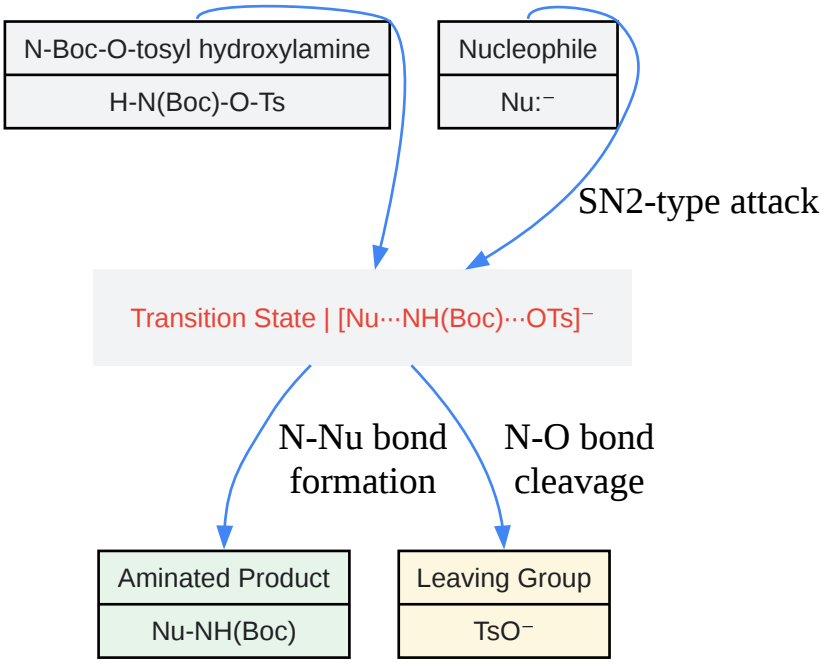
PART 3: Core Reactivity and Applications

The synthetic utility of N-Boc-O-tosyl hydroxylamine stems from its function as a stable, electrophilic source of the 'NHBoc' group.

Mechanism of Electrophilic Amination

The core principle of its reactivity involves the nucleophilic attack on the electron-deficient nitrogen atom, leading to the displacement of the tosylate anion, a very stable leaving group.



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Caption: General mechanism of electrophilic amination.

Key Synthetic Applications

1. N-Amination of Amines to form Hydrazines: A primary application is the synthesis of Boc-protected hydrazines, which are valuable intermediates for azapeptides and N-substituted pyrazoles.[8]

- Causality: Primary or secondary amines act as the nucleophile, attacking the electrophilic nitrogen of the reagent. The reaction is efficient and avoids the use of more hazardous

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aminating agents. This method is considered a safe and effective electrophilic amination pathway.[8]

2. Synthesis of N-Heterocycles via Intramolecular Amination: The reagent can be used in elegant cascade reactions to construct complex nitrogen heterocycles. For instance, in the presence of a Lewis acid or upon Boc-deprotection, an O-tosyl activated N-Boc hydroxylamine tethered to an alkene can undergo intramolecular aziridination.[5]

- Causality: The in situ generation of a highly electrophilic nitrenoid species, triggered by the removal of the Boc group or coordination of a Lewis acid, allows for direct addition across a pendant double bond, forming the strained aziridine ring stereospecifically.

3. Intermediate in Pharmaceutical Synthesis: The ability to introduce a protected amine group makes this reagent invaluable in drug discovery. Amine functionalities are ubiquitous in active pharmaceutical ingredients (APIs), and this reagent provides a reliable method for their installation into complex molecular scaffolds.[1][4]

- Causality: Its stability, ease of handling, and selective reactivity allow for its use late in a synthetic sequence, preserving other sensitive functional groups within the molecule, which is a critical requirement in the multi-step synthesis of modern pharmaceuticals.[1] It is also employed in bioconjugation processes to link molecules.[4]

PART 4: Safety and Handling

As with any reactive chemical, proper handling is essential for safety and experimental success.

- Hazards: The compound is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[9] It is also a potential skin sensitizer.
- Personal Protective Equipment (PPE): Always use in a well-ventilated fume hood. Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Storage: Store in a tightly sealed container in a cool, dry place (2-8°C) away from incompatible materials such as strong oxidizing agents.

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